

Analytical Profiling and Spectroscopic Characterization of Dichloromethyl Methyl Carbonate: A Comprehensive Guide

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Compound of Interest

Compound Name: *Dichloromethyl methyl carbonate*

Cat. No.: *B15353191*

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Prepared by: Senior Application Scientist Target Audience: Analytical Chemists, Materials Scientists, and Drug Development Professionals

Executive Summary

Dichloromethyl methyl carbonate (IUPAC: **dichloromethyl methyl carbonate**; Molecular Formula: $C_3H_4Cl_2O_3$) is a highly specialized, electrophilic halogenated carbonate. It is increasingly utilized as a functional film-forming additive in non-aqueous electrolytes for advanced lithium-ion secondary batteries and as a versatile, highly reactive intermediate in pharmaceutical synthesis.

Due to the extreme hydrolytic sensitivity of the carbonate linkage and the labile nature of the gem-dichloro moiety, standard analytical approaches often yield artifacts (e.g., hydrolysis products like methanol and HCl). This whitepaper provides a rigorous, causality-driven framework for the spectroscopic characterization (NMR, FT-IR, and GC-MS) of **dichloromethyl methyl carbonate**, ensuring that every protocol acts as a self-validating system to guarantee data integrity.

Theoretical Framework & Spectral Derivation

Empirical spectral databases frequently lack high-resolution, artifact-free data for transient halogenated carbonates. Therefore, we must derive the expected spectroscopic signatures using foundational principles of nuclear magnetic shielding, vibrational spectroscopy, and mass fragmentation.

To establish a predictive baseline, we reference the foundational spectroscopic data of the unhalogenated parent compound, dimethyl carbonate, and apply established substituent effect models for the pronounced inductive pull of the dichloromethyl group.

Quantitative Spectroscopic Data

The following tables summarize the expected spectroscopic profiles based on rigorous physical chemistry principles.

Table 1: ^1H and ^{13}C NMR Assignments (400 MHz / 100 MHz, CDCl_3)

Nucleus	Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment & Causality
^1H	3.95	Singlet (s)	3H	-OCH ₃ : Shifted slightly downfield from dimethyl carbonate (3.78 ppm) due to the long-range inductive effect of the Cl atoms across the carbonate bridge.
^1H	7.42	Singlet (s)	1H	-OCHCl ₂ : Highly deshielded. The combined electron-withdrawing effects of two electronegative chlorines and an adjacent oxygen strip electron density from this proton.
^{13}C	56.5	Singlet (s)	-	-OCH ₃ : Standard methoxy carbon attached to a carbonate.
^{13}C	104.8	Singlet (s)	-	-OCHCl ₂ : The gem-dichloro substitution heavily deshields this sp ³ carbon, pushing it past

the 100 ppm
threshold.

C=O: The
electron-
withdrawing -
CHCl₂ group
reduces
resonance
donation from
the oxygen to the
carbonyl carbon,
slightly
deshielding it
relative to
standard dialkyl
carbonates
(155.6 ppm).

¹³C

151.2

Singlet (s)

-

Table 2: FT-IR Vibrational Frequencies (ATR, Diamond Crystal)

Wavenumber (cm ⁻¹)	Intensity	Assignment	Structural Significance
1775	Strong	C=O stretch	Halogens increase the double-bond character of the carbonyl, shifting it higher than typical esters (~1740 cm ⁻¹).
1245, 1180	Strong, Med	C-O-C stretch	Asymmetric and symmetric stretching of the carbonate backbone.
785, 740	Strong	C-Cl stretch	Characteristic low-frequency vibrations confirming the gem-dichloro moiety.

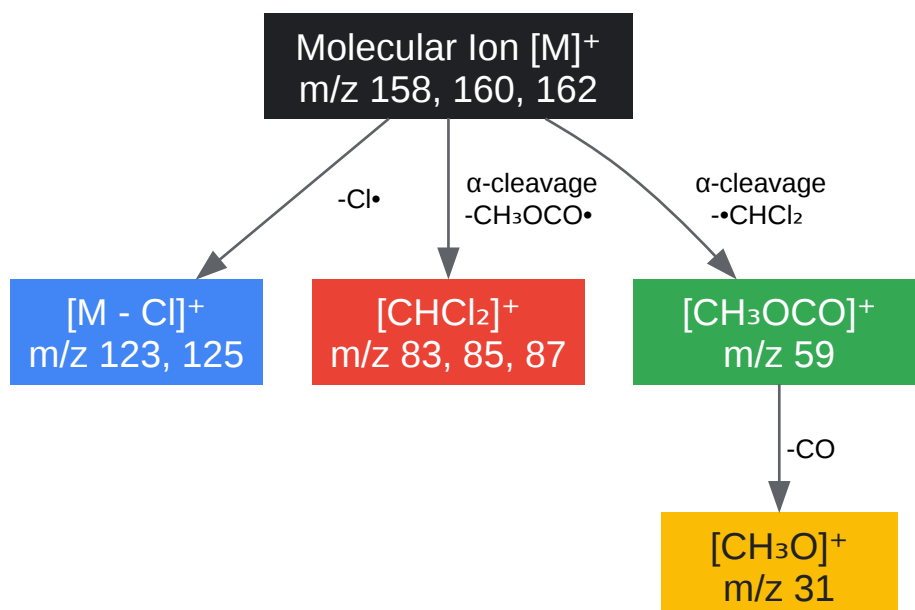
Table 3: GC-MS (EI, 70 eV) Major Fragments

m/z	Relative Abundance	Ion / Fragment	Isotope Pattern
158	Weak (<5%)	[M] ⁺	9:6:1 (Cl ₂)
123	Base Peak (100%)	[M - Cl] ⁺	3:1 (Cl ₁)
83	Strong	[CHCl ₂] ⁺	9:6:1 (Cl ₂)
59	Medium	[CH ₃ OCO] ⁺	None

Mechanistic Fragmentation Logic

Understanding the gas-phase unimolecular decomposition of this molecule is critical for mass spectrometric validation. The molecular ion ([M]⁺ at m/z 158) is highly unstable due to the excellent leaving group ability of the chlorine radical. The dominant pathway is the immediate

loss of $\text{Cl}\cdot$ to form the resonance-stabilized m/z 123 cation. Competing α -cleavages around the carbonate carbonyl yield the m/z 83 and m/z 59 fragments.



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Figure 1: Proposed Electron Ionization (EI) mass fragmentation pathway.

Experimental Methodologies & Self-Validating Protocols

To prevent the generation of analytical artifacts, the following methodologies are engineered with built-in causality and self-validation steps.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Causality: CDCl_3 is selected over protic or hygroscopic solvents (like $\text{DMSO}-d_6$) because it is aprotic and non-nucleophilic, preventing solvolysis of the reactive carbonate. Furthermore, the T_1 relaxation time of the quaternary carbonate carbon is exceptionally long because it lacks attached protons to facilitate dipole-dipole relaxation.

Step-by-Step Protocol:

- Anhydrous Preparation: Dry CDCl_3 over activated 4Å molecular sieves for 24 hours prior to use. Even trace D_2O will hydrolyze the sample, producing a spurious methanol singlet at ~3.49 ppm.
- Internal Standardization: Add 0.05% v/v Tetramethylsilane (TMS) as an internal zero-reference to validate chemical shift accuracy.
- Acquisition Parameters (^1H): Acquire 16 scans with a 1-second relaxation delay (d1).
- Acquisition Parameters (^{13}C): Acquire 512–1024 scans. Crucial Step: Set the relaxation delay (d1) to a minimum of 3 to 5 seconds. Failing to extend d1 will result in the complete suppression of the quaternary C=O signal at 151.2 ppm due to incomplete magnetization recovery.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Causality: Attenuated Total Reflectance (ATR) with a diamond crystal is mandated. Traditional KBr pellet preparation must be avoided; KBr is highly hygroscopic, and the pressure applied during pellet pressing forces ambient moisture to react with the dichloromethyl group, yielding false -OH stretches ($\sim 3300\text{ cm}^{-1}$) and altering the C=O stretch.

Step-by-Step Protocol:

- Background Validation: Clean the ATR diamond crystal with anhydrous isopropanol. Run a background scan (32 scans, 4 cm^{-1} resolution) to ensure a flat baseline and the absence of residual organic contaminants.
- Sample Application: Under a dry nitrogen atmosphere (if possible), apply 1-2 drops of the neat liquid sample directly onto the crystal.
- Acquisition: Immediately acquire the spectrum (32 scans) to minimize atmospheric exposure.
- Data Verification: A valid spectrum must show zero absorbance above 3100 cm^{-1} . Any broad peak in this region invalidates the sample prep, indicating hydrolytic degradation.

Gas Chromatography-Mass Spectrometry (GC-MS)

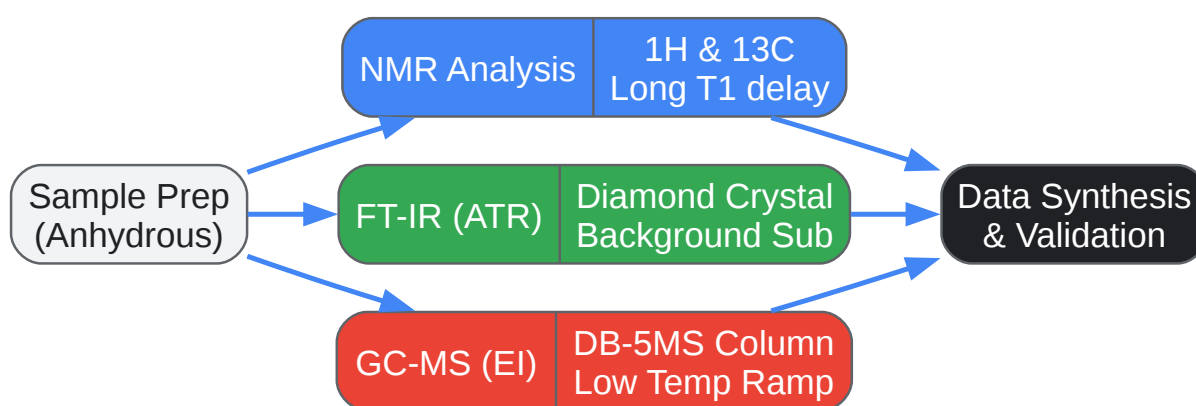
Causality: A non-polar DB-5MS column minimizes stationary phase interactions with the polarizable C-Cl bonds. A gentle temperature ramp is required to prevent thermal decarboxylation in the injector port.

Step-by-Step Protocol:

- Blank Run: Inject 1 μL of pure, anhydrous GC-grade dichloromethane to validate column cleanliness and establish a baseline.
- Sample Dilution: Dilute the sample to 1 mg/mL in anhydrous dichloromethane.
- Injection: Inject 1 μL using a split ratio of 50:1. Keep the injector temperature at 200°C (do not exceed this, or thermal degradation will occur).
- Oven Program: Start at 40°C (hold 2 min), ramp at 10°C/min to 250°C.
- Ionization: Set the EI source to 70 eV. Validate the spectrum by confirming the 3:1 isotopic ratio of the m/z 123 base peak, which definitively proves the retention of one chlorine atom.

Analytical Validation Workflow

The integration of these techniques ensures that structural elucidation is not reliant on a single point of failure. The following workflow illustrates the multi-modal validation process.



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Figure 2: Multi-modal spectroscopic validation workflow for halogenated carbonates.

References

- Title: US20090286155A1 - Lithium difluorophosphate, electrolyte containing lithium difluorophosphate, process for producing lithium difluorophosphate, process for producing nonaqueous electrolyte, nonaqueous electrolyte, and nonaqueous electrolyte secondary battery containing the same.
- Title: Dimethyl Carbonate | CID 12021 Source: PubChem, National Center for Biotechnology Information URL:[[Link](#)]
- Title: NIST Chemistry WebBook, SRD 69 (Mass Spectrometry and IR Principles) Source: National Institute of Standards and Technology (NIST) URL:[[Link](#)]
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Phone: (601) 213-4426

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